

# Safety Data Sheet and Application Notes for CAS 97173-34-7

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## Compound of Interest

Compound Name: 2-Propanol, 1,1'-  
(hydroxyimino)bis-

Cat. No.: B1609678

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Chemical Identity: **2-Propanol, 1,1'-(hydroxyimino)bis-**

Synonyms: 1,1'-(Hydroxyazanediyl)bis(propan-2-ol), Hydroxypropyl hydroxyamine

This document provides a comprehensive overview of the safety data, applications, and experimental protocols for the chemical compound with CAS number 97173-34-7. The information is intended for researchers, scientists, and professionals in drug development and industrial applications.

## Physicochemical and Safety Data

The following tables summarize the key physicochemical properties and hazard information for **2-Propanol, 1,1'-(hydroxyimino)bis-**.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	97173-34-7	Multiple Sources
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>3</sub>	[1]
Molecular Weight	149.19 g/mol	[1]
Appearance	Pale-yellow to Yellow-brown Solid	Sigma-Aldrich
Purity	95%	Sigma-Aldrich
IUPAC Name	1,1'-(hydroxyazanediyl)bis(propan-2-ol)	Sigma-Aldrich
InChI	1S/C6H15NO3/c1-5(8)3-7(10)4-6(2)9/h5-6,8-10H,3-4H2,1-2H3	Sigma-Aldrich
InChI Key	JYOCWMVETLTCNF-UHFFFAOYSA-N	Sigma-Aldrich

Table 2: Hazard Identification and Safety Precautions

Hazard Statement	Precautionary Statement	Source
May be harmful if swallowed.	Obtain special instructions before use.[2]	S-Chem SDS[2]
May cause skin irritation.	Do not handle until all safety precautions have been read and understood.[2]	S-Chem SDS[2]
May cause serious eye irritation.	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[2]	S-Chem SDS[2]
May cause an allergic skin reaction.	Wear protective gloves/protective clothing/eye protection/face protection.	S-Chem SDS[2]
Suspected of causing cancer.	If on skin: Rinse well with water.[2]	S-Chem SDS[2]
May damage the unborn child. Suspected of damaging fertility.	If inhaled: If unconscious, place in recovery position and seek medical advice.[2]	S-Chem SDS[2]
May cause damage to organs through prolonged or repeated exposure.	If in eyes: Immediately flush eye(s) with plenty of water.[2]	S-Chem SDS[2]
Very toxic to aquatic life with long lasting effects.	Prevent product from entering drains.[2]	S-Chem SDS[2]

## Applications

**2-Propanol, 1,1'-(hydroxyimino)bis-** is a versatile compound with applications in several industrial and commercial sectors.

- **Corrosion Inhibitor and Anti-Scaling Agent:** This compound is utilized in industrial water treatment formulations to prevent the corrosion of metallic components in cooling towers, boilers, and pipelines. Its molecular structure allows it to form a protective film on metal

surfaces, mitigating the corrosive effects of water and dissolved minerals. It also helps in preventing the formation of scale deposits.

- **Cosmetics and Personal Care Products:** In the cosmetics industry, it functions as a humectant and moisturizer.<sup>[1]</sup> Its ability to attract and retain moisture makes it a valuable ingredient in skin care products, enhancing skin hydration.<sup>[1]</sup> It can also act as a solvent for other cosmetic ingredients, contributing to product stability and efficacy.<sup>[1]</sup>
- **Cement Additive:** It is used as an additive in cement mixtures to improve the workability and reduce the water demand, leading to stronger and more durable concrete products.<sup>[1]</sup>

## Experimental Protocols

Detailed experimental protocols for specific applications of CAS 97173-34-7 are not widely available in the public domain. The following are generalized protocols based on standard industry practices for evaluating the performance of this chemical in its primary applications.

### Protocol for Evaluation of Corrosion Inhibition Efficiency

This protocol outlines a weight loss method to determine the effectiveness of **2-Propanol, 1,1'-(hydroxyimino)bis-** as a corrosion inhibitor for mild steel in an aqueous environment.

Materials and Equipment:

- Mild steel coupons of known dimensions and weight
- Corrosive medium (e.g., 1M HCl or a synthetic industrial water formulation)
- **2-Propanol, 1,1'-(hydroxyimino)bis-** (inhibitor)
- Analytical balance ( $\pm 0.1$  mg)
- Water bath or thermostat
- Beakers
- Polishing paper of various grades

- Acetone
- Desiccator

Procedure:

- **Coupon Preparation:** Mechanically polish the mild steel coupons with progressively finer grades of polishing paper. Degrease the coupons by washing with acetone, dry them, and store them in a desiccator. Accurately weigh each coupon.
- **Inhibitor Solution Preparation:** Prepare a stock solution of the inhibitor in the chosen corrosive medium. From the stock solution, prepare a series of test solutions with varying concentrations of the inhibitor (e.g., 50, 100, 200, 500 ppm). A blank solution (corrosive medium without the inhibitor) should also be prepared.
- **Immersion Test:** Immerse one prepared coupon in each of the test solutions, including the blank. Ensure the coupons are fully submerged.
- **Incubation:** Place the beakers in a water bath maintained at a constant temperature (e.g., 25°C or 50°C) for a specified period (e.g., 24, 48, or 72 hours).
- **Coupon Cleaning and Re-weighing:** After the immersion period, remove the coupons from the solutions. Carefully clean them to remove corrosion products according to standard procedures (e.g., using a specific inhibitor solution for cleaning, followed by washing with distilled water and acetone). Dry the coupons and re-weigh them.
- **Calculation of Corrosion Rate and Inhibition Efficiency:**
  - Calculate the weight loss ( $\Delta W$ ) for each coupon.
  - Calculate the corrosion rate (CR) in millimeters per year (mm/y) using the formula:  $CR = (K \times \Delta W) / (A \times T \times D)$  where K is a constant ( $8.76 \times 10^4$ ),  $\Delta W$  is the weight loss in grams, A is the surface area of the coupon in  $cm^2$ , T is the immersion time in hours, and D is the density of the metal in  $g/cm^3$ .
  - Calculate the inhibition efficiency (IE%) using the formula:  $IE\% = [(CR_{blank} - CR_{inh}) / CR_{blank}] \times 100$  where  $CR_{blank}$  is the corrosion rate in the absence of the inhibitor and

CR<sub>inh</sub> is the corrosion rate in the presence of the inhibitor.

## Protocol for Formulation of a Moisturizing Skin Cream

This protocol provides a basic framework for incorporating **2-Propanol, 1,1'-(hydroxyimino)bis-** into a simple oil-in-water moisturizing cream formulation.

Ingredients:

- Oil Phase:
  - Stearic Acid: 10%
  - Cetyl Alcohol: 3%
  - Mineral Oil: 5%
- Water Phase:
  - Deionized Water: 79.5%
  - Glycerin: 2%
  - **2-Propanol, 1,1'-(hydroxyimino)bis-**: 0.5%
- Emulsifier:
  - Triethanolamine: 1%
- Preservative:
  - Phenoxyethanol: 0.5%

Procedure:

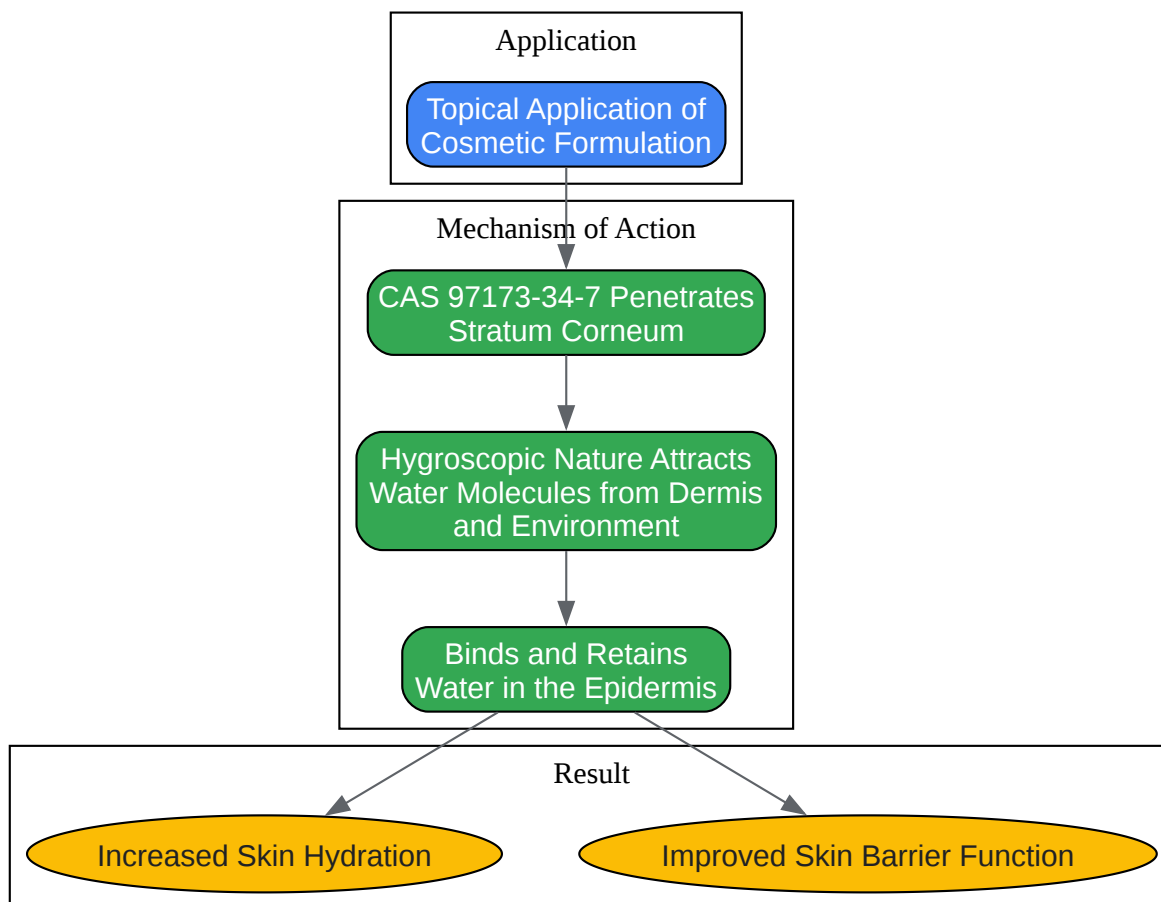
- Heating: In separate beakers, heat the oil phase ingredients and the water phase ingredients to 75°C.

- **Mixing:** Once both phases have reached 75°C, slowly add the water phase to the oil phase while stirring continuously with a homogenizer or high-shear mixer.
- **Emulsification:** Continue mixing for 15-20 minutes until a uniform emulsion is formed.
- **Cooling:** Begin to cool the emulsion while stirring gently.
- **Addition of Additives:** When the temperature of the emulsion reaches approximately 45°C, add the triethanolamine (emulsifier) and the preservative. Mix until uniformly dispersed.
- **Final Mixing:** Continue to stir gently until the cream has cooled to room temperature and has reached its final consistency.
- **Packaging:** Transfer the finished cream into appropriate containers.

## Visualizations

The following diagrams illustrate the logical workflow for the application of CAS 97173-34-7 as a corrosion inhibitor and a conceptual signaling pathway for its moisturizing effect in cosmetic applications.

Caption: Workflow for Corrosion Inhibition using CAS 97173-34-7.



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Caption: Conceptual Pathway for the Moisturizing Effect of CAS 97173-34-7.

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## References



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